

Potential therapeutic applications of "Propanamide, N-(1-naphthyl)-2-methyl-"

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Compound of Interest

Compound Name: *Propanamide, N-(1-naphthyl)-2-methyl-*

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Application Notes and Protocols for Propanamide, N-(1-naphthyl)-2-methyl-

A comprehensive search of scientific literature and chemical databases reveals a significant lack of available information regarding the therapeutic applications, mechanism of action, and specific experimental protocols for the compound **"Propanamide, N-(1-naphthyl)-2-methyl-"**.

The National Institute of Standards and Technology (NIST) WebBook confirms the chemical formula of this compound as C₁₄H₁₅NO and provides its structural information.^[1] However, there is no indication of a common name or synonyms, and critically, no published research into its pharmacological properties or potential therapeutic uses.

While direct information is absent for **"Propanamide, N-(1-naphthyl)-2-methyl-"**, the broader chemical moieties present in its structure—a naphthyl group and a propanamide group—are found in various biologically active molecules. This suggests a potential for pharmacological activity, though specific applications for the requested compound remain uninvestigated.

General Context from Related Compounds:

Several compounds incorporating naphthyl and amide functionalities have been explored for a range of therapeutic purposes. It is crucial to note that the biological activity of a molecule is

highly specific to its exact structure, and therefore, the activities of the following related compounds are not directly transferable to "**Propanamide, N-(1-naphthyl)-2-methyl-**".

- Naphthyl Derivatives in Drug Discovery: Compounds containing a naphthyl group have been investigated as inhibitors of enzymes such as sPLA2 and monoacylglycerol lipase (MAGL), suggesting potential applications in inflammatory diseases and neurological disorders.[2][3] Additionally, certain naphthalenemethanamine derivatives are key intermediates in the synthesis of antifungal drugs.
- Amide-Containing Pharmaceuticals: The amide functional group is a cornerstone of many pharmaceutical agents. For instance, various amide derivatives have been studied for their antifilarial properties, with mechanisms of action that can involve mitochondrial function and enzyme inhibition.[4]

Due to the absence of specific research on "**Propanamide, N-(1-naphthyl)-2-methyl-**", it is not possible to provide the requested detailed Application Notes, quantitative data tables, experimental protocols, or visualizations of signaling pathways and experimental workflows. Further preclinical research would be required to elucidate any potential therapeutic applications and mechanisms of action for this specific chemical entity.

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References

- 1. Propanamide, N-(1-naphthyl)-2-methyl- [webbook.nist.gov]
- 2. EP0779273A1 - Naphthyl glyoxamides as sPLA2 inhibitors - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- 4. Activity, mechanism of action and pharmacokinetics of 2-tert-butylbenzothiazole and CGP 6140 (amocarzine) antifilarial drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
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